

additive effects on 1-Tetradecanol crystallization behavior

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Compound Focus: 1-Tetradecanol

CAS No.: 112-72-1

Cat. No.: S562632

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FAQs & Troubleshooting Guide

Here are answers to some common, specific questions you might encounter during your experiments.

- **FAQ 1: How can I lower the softening point of my 1-Tetradecanol-based mixture to match a specific application temperature?**
 - **Issue:** The pure **1-Tetradecanol** mixture softens at a temperature that is too high for your target application.
 - **Solution:** The softening point can be finely tuned by adjusting the ratios of **1-Tetradecanol** (TDA) and the solvent Diethyl Phthalate (DEP) in your formulation.
 - **Decreasing the amount of TDA** will lower the softening point. For instance, reducing TDA from 4g to 2.5g in a specific formulation lowered the softening point from 39.3°C to 31.5°C [1].
 - **Decreasing the amount of DEP** will, conversely, increase the softening point. A reduction in DEP was shown to raise the softening point, as observed when comparing different experimental batches [1].
 - **Underlying Principle:** The additive amounts interfere with the crystallinity of TDA. DEP and emulsifiers like Tween 80 dope the TDA's saturated alkane chain, creating a partially crystalline, partially amorphous solid with a lower, tunable softening point [1].
- **FAQ 2: Why are my active ingredients (e.g., Azoxystrobin) crystallizing out of the 1-Tetradecanol matrix instead of remaining in a dissolved/reformulated state?**

- **Issue:** The active ingredient recrystallizes, leading to unstable nanoparticles or non-uniform drug distribution.
 - **Solution:** Employ a combination of solvent and emulsifier to suppress crystal growth.
 - A specific combination of **Diethyl Phthalate (DEP) as the solvent** and **Tween 80 as the emulsifier** has proven effective in interfering with the strong crystallization tendency of molecules like Azoxystrobin [1].
 - This combination helps reconstruct the dissolving form of the active ingredient, which can be confirmed by the disappearance of the active ingredient's melting peak in DSC analysis [1].
 - **Underlying Principle:** The optimal combination of solvent and emulsifier creates spatial obstructions that inhibit the continuous growth and reformation of crystals, stabilizing the mixture [1].
- **FAQ 3: How can I achieve a solid-to-liquid phase change for drug release precisely at human body temperature (~37°C)?**
 - **Issue:** The phase change temperature of the formulation does not align with the physiological target of 37°C.
 - **Solution: 1-Tetradecanol** is an excellent candidate for this purpose. Its phase transition temperature range of **34°C to 42°C** aligns closely with the human skin temperature and core body temperature [2].
 - **Protocol - Fabrication of a Temperature-Regulated Drug Release System [3] [2]:**
 - **Fabrication of Microcapsules (for textiles):** For topical applications, **1-Tetradecanol** can be microencapsulated using *in-situ* polymerization. The core material (TD) is emulsified in an aqueous solution using an emulsifier like Sodium Lauryl Sulfate (SLS). A pre-polymer solution (e.g., with urea and ammonium chloride) is added, followed by formaldehyde and acetic acid to form the polymer shell [2].
 - **Fabrication of Nanoparticles (for systemic delivery):** For a more direct drug delivery system, a thermal-responsive oil phase can be created by combining the drug, DEP, Tween 80, and TDA. This mixture is then emulsified in water under optimized conditions (e.g., 1000 rpm for 10 minutes) to form solid nanoparticles at room temperature that release the drug upon melting at physiological temperatures [1].

Key Properties of 1-Tetradecanol

The following table summarizes the fundamental properties of **1-Tetradecanol** critical for your experimental planning.

Property	Value	Reference / Comment
CAS Number	112-72-1	[3] [4] [5]
Molecular Formula	C ₁₄ H ₃₀ O	[3] [6]
Molecular Weight	214.39 g/mol	[3] [6]
Melting Point	38 °C, 311 K	Literature reports a range of 35-39 °C ; NIST data consolidates around ~38 °C [3] [7] [6].
Boiling Point	289 °C, >260 °C	[3] [6]
Density	0.823-0.824 g/mL	At 25°C [3] [6]
Water Solubility	Practically insoluble, soluble in diethyl ether, slightly soluble in ethanol	[3] [6]

Additive Effects on Thermal Behavior

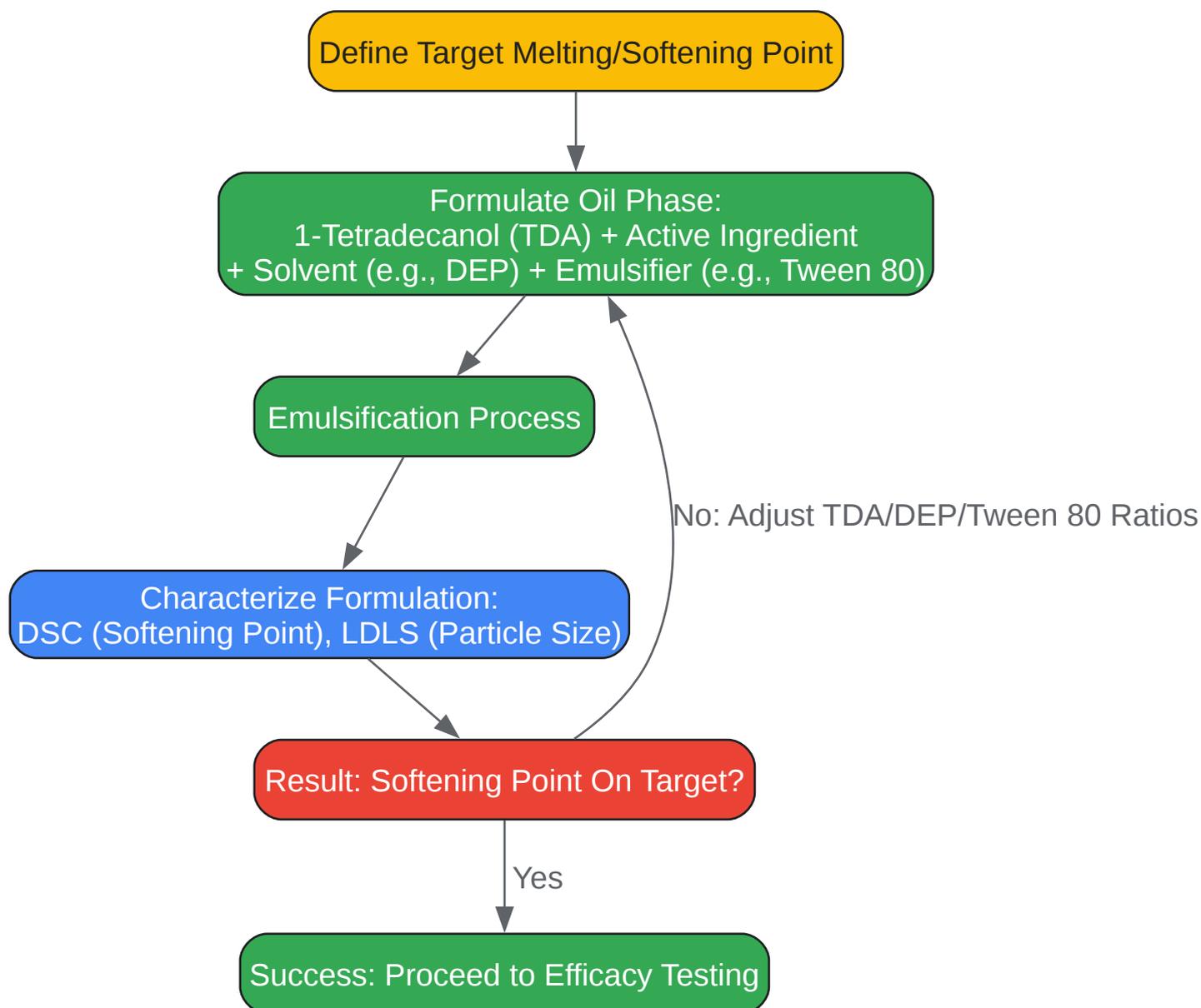
This table synthesizes experimental data on how additives modify the thermal properties of **1-Tetradecanol** mixtures.

Additive / Component	Role/Effect on Crystallization	Observed Thermal Change	Reference
Diethyl Phthalate (DEP)	Solvent & Crystallization Interferent	Increases the melting peak of TDA; its reduction increases mixture softening point.	[1]
Tween 80	Emulsifier & Crystallization Interferent	Weakenes the melting peak of active ingredients (e.g., Azoxystrobin); decreases TDA melting temperature.	[1]

Additive / Component	Role/Effect on Crystallization	Observed Thermal Change	Reference
Reduced TDA Amount	Thermo-responsive component	Directly lowers the softening point of the oil-phase mixture (e.g., from 39.3°C to 31.5°C).	[1]

Workflow for Developing a Thermo-Responsive Formulation

The following diagram outlines the logical process for designing an experiment using **1-Tetradecanol** and additives to achieve a desired crystallization outcome.



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